

Comparative analysis of 1-(2-Fluorophenyl)ethylamine and 2-FEA

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Compound of Interest

Compound Name: [1-(2-Fluorophenyl)ethyl](propan-2-yl)amine

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Comparative Analysis: 1-(2-Fluorophenyl)ethylamine vs. 2-FEA

Content Type: Technical Comparison Guide Audience: Drug Development Professionals, Forensic Chemists, and Analytical Scientists^[1]

Executive Summary

This guide clarifies the critical distinction between 1-(2-Fluorophenyl)ethylamine (a chemical building block) and 2-FEA (a psychoactive research chemical).^[1] While their names and structures share philological and atomic similarities, they belong to distinct chemical classes with divergent pharmacological profiles and regulatory statuses.

- 1-(2-Fluorophenyl)ethylamine: A chiral primary amine used primarily as a resolving agent and intermediate in organic synthesis.^[1] It lacks significant psychostimulant properties.
- 2-FEA (2-Fluoroethamphetamine): A substituted amphetamine (N-ethyl-2-fluoroamphetamine) acting as a monoamine releaser.^[1] It is a potent central nervous system

(CNS) stimulant.[1]

Immediate Action: Do not substitute one for the other. 1-(2-Fluorophenyl)ethylamine is not a functional pharmacological alternative to 2-FEA.[1]

Chemical Identity & Structural Divergence[1]

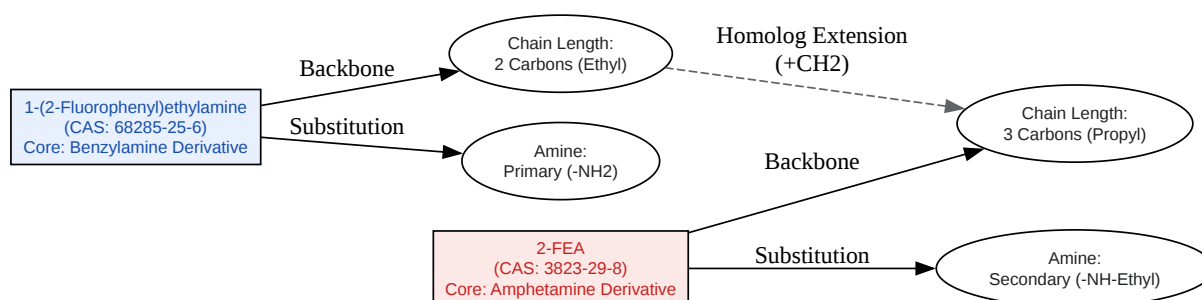
The primary confusion stems from the nomenclature "ethylamine" vs. "ethylamphetamine."

Structural Comparison[1][2]

- 1-(2-Fluorophenyl)ethylamine: Contains a 2-carbon chain attached to the benzene ring (benzyl position) with an alpha-methyl group.[1] It is a homolog of amphetamine shortened by one methylene unit.
- 2-FEA: Contains a 3-carbon chain (propyl) characteristic of amphetamines, with an N-ethyl substitution.[1]

Visualizing the Difference

The following diagram illustrates the structural relationship and the "missing link" (chain length) that differentiates the two.



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Figure 1: Structural divergence highlighting the backbone chain length and amine substitution.
[1]

Physicochemical Data Table[1]

Feature	1-(2-Fluorophenyl)ethylamine	2-FEA (2-Fluoroethamphetamine)
IUPAC Name	1-(2-fluorophenyl)ethan-1-amine	N-ethyl-1-(2-fluorophenyl)propan-2-amine
Common Abbr.	(o-Fluorophenyl)ethylamine	2-FEA
CAS Number	68285-25-6 (S-isomer)74788-44-6 (racemic)	3823-29-8 (base)3871-89-4 (HCl)
Formula	C ₈ H ₁₀ FN	C ₁₁ H ₁₆ FN
Mol.[1][2][3] Weight	139.17 g/mol	181.25 g/mol
Structure Class	α-Methylbenzylamine	Amphetamine (Phenethylamine)
Physical State	Clear liquid (Base)	Solid (HCl salt) / Oil (Base)

Pharmacological Profile[1]

2-FEA: The Stimulant

Mechanism of Action: 2-FEA functions as a substrate-type releasing agent for monoamines.[1] It enters the presynaptic neuron via membrane transporters (DAT, NET, SERT) and reverses their direction, causing an efflux of neurotransmitters into the synaptic cleft.[1]

- Selectivity: Analogous to 2-Fluoroamphetamine (2-FA), the 2-position fluorine substitution typically favors Dopamine/Norepinephrine release over Serotonin, though the N-ethyl group (as seen in Ethamphetamine) often modulates potency and adds a mild entactogenic component.[1]
- Effect Profile: Stimulation, euphoria, wakefulness, appetite suppression.

1-(2-Fluorophenyl)ethylamine: The Reagent

Mechanism of Action: This compound is structurally an alpha-methylbenzylamine.[1]

- **Activity:** Lacks the requisite 3-carbon spacing between the aromatic ring and the amine nitrogen required for significant binding to monoamine transporters (MATs) or VMAT2.[\[1\]](#)
- **Toxicity/Metabolism:** Benzylamines are susceptible to rapid oxidative deamination. While the alpha-methyl group provides some steric hindrance to MAO, the compound is generally considered pharmacologically inactive regarding psychostimulation compared to its phenethylamine homologs.[\[1\]](#)
- **Primary Use:** It is used strictly as a Chiral Resolving Agent (e.g., resolving racemic acids) or a building block for synthesizing fluorinated pharmaceuticals.

Analytical Differentiation (Experimental Protocols)

In forensic and quality control (QC) settings, these two substances may be confused due to similar retention times in rapid screening methods. The following protocols ensure definitive identification.

Mass Spectrometry (GC-MS)

Differentiation Principle: Fragmentation patterns differ significantly due to the alkyl chain length.[\[1\]](#)

- **Protocol:**
 - Instrument: Agilent 5977B GC/MSD or equivalent.
 - Column: DB-5MS (30m × 0.25mm, 0.25µm).[\[1\]](#)
 - Inlet: 250°C, Split 20:1.
 - Temp Program: 80°C (1 min) → 20°C/min → 300°C (5 min).
- **Diagnostic Ions (EI, 70eV):**

Compound	Base Peak (m/z)	Key Fragments	Explanation
1-(2-Fluorophenyl)ethylamine	124	124, 109, 83	Loss of -CH ₃ (M-15) yields stable benzyl cation [C ₇ H ₅ F-CH-NH ₂] ⁺ .
2-FEA	72	72, 109, 136	McLafferty Rearrangement: Base peak m/z 72 corresponds to the iminium ion [CH ₃ -CH=NH-C ₂ H ₅] ⁺ .

Interpretation: The presence of the m/z 72 peak is diagnostic for N-ethyl-amphetamines.^[1] The m/z 124 peak is diagnostic for the alpha-methylbenzylamine structure.

Nuclear Magnetic Resonance (¹H-NMR)

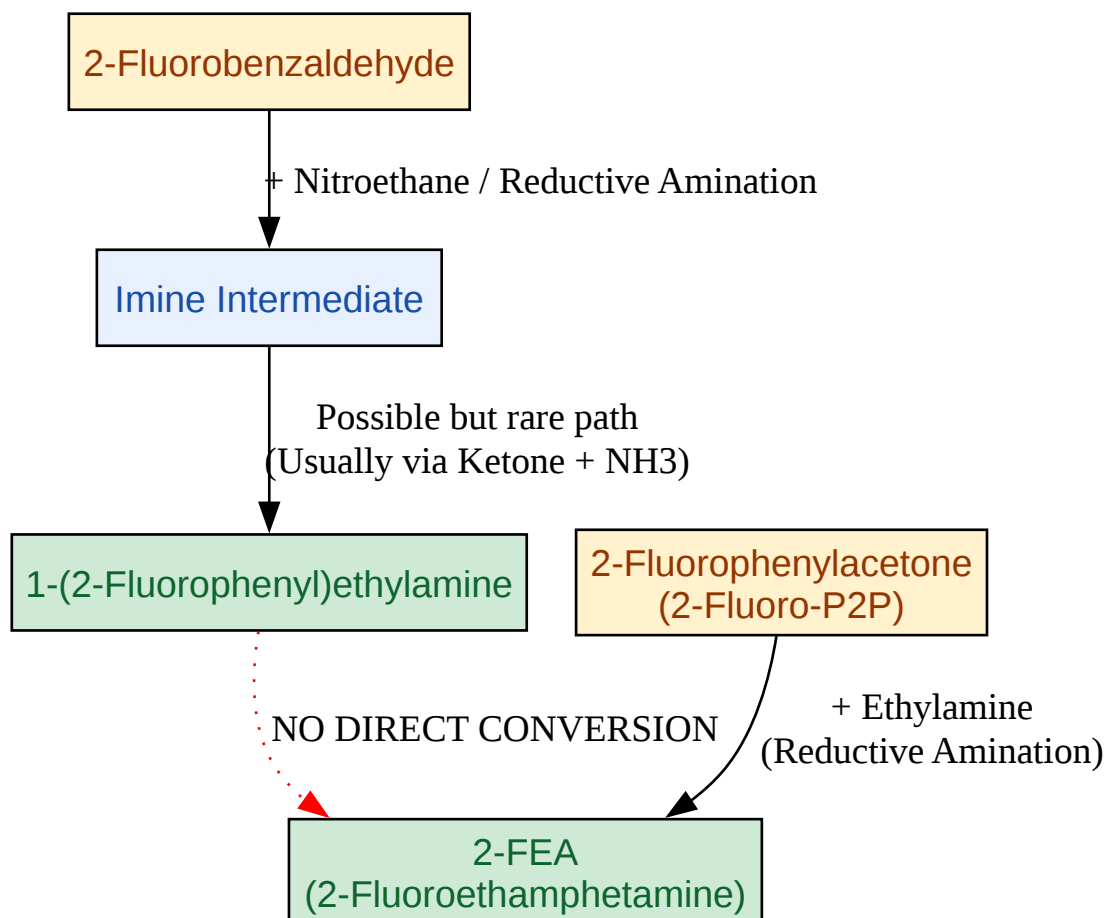
Differentiation Principle: The alkyl region shows distinct splitting patterns.^[1]

- 1-(2-Fluorophenyl)ethylamine:
 - Methine (CH): Quartet at ~4.3 ppm (benzylic position).
 - Methyl (CH₃): Doublet at ~1.4 ppm.
 - Absence of methylene (CH₂) signals in the aliphatic chain.^[1]
- 2-FEA:
 - Methine (CH): Multiplet at ~3.0 ppm.
 - Benzylic Methylene (CH₂): Doublet of doublets at ~2.7–2.9 ppm.
 - N-Ethyl Group: Quartet (~2.6 ppm) and Triplet (~1.1 ppm).^[1]

Synthesis & Precursor Relationship^{[1][5][6]}

A common misconception is that 1-(2-Fluorophenyl)ethylamine is a direct precursor to 2-FEA.

[1] This is chemically incorrect.



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Figure 2: Distinct synthetic pathways. 2-FEA is derived from P2P precursors, whereas 1-(2-Fluorophenyl)ethylamine is typically derived from acetophenone or benzaldehyde precursors.

[1]

- 2-FEA Synthesis: Typically involves the reductive amination of 2-Fluorophenylacetone (CAS 2836-82-0) with ethylamine.[1]
- 1-(2-Fluorophenyl)ethylamine Synthesis: Involves the reductive amination of 2-Fluoroacetophenone with ammonia or the resolution of the racemic amine.[1]

References

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Sources

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